

Introduction: The Significance of Vinyl 2-Chlorobenzoate

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Compound of Interest

Compound Name: Vinyl 2-chlorobenzoate

Cat. No.: B099402

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Vinyl 2-chlorobenzoate (CAS No. 15721-27-4) is an important monomer and synthetic intermediate.[1] Its structure, featuring a reactive vinyl group and a substituted aromatic ring, makes it a valuable building block in polymer chemistry and organic synthesis. The vinyl ester moiety can participate in polymerization reactions to create polymers with tailored properties for applications in coatings, adhesives, and advanced materials. Furthermore, the molecule serves as a precursor in various organic transformations where the vinyl group can be further functionalized.

This guide focuses on the most practical and efficient laboratory-scale synthetic routes, moving beyond simple procedural lists to explain the underlying mechanisms and critical process parameters that ensure success.

Compound Identifier	Value
IUPAC Name	Vinyl 2-chlorobenzoate
Synonyms	2-Chlorobenzoic Acid Vinyl Ester
CAS Number	15721-27-4[1]
Molecular Formula	C ₉ H ₇ ClO ₂ [1]
Molecular Weight	182.60 g/mol
Physical State	Colorless to Light Yellow Liquid
Boiling Point	130°C at 16 mmHg[1]

Core Synthetic Strategy: Transvinylation of 2-Chlorobenzoic Acid

Transvinylation, or vinyl interchange, is the most prevalent and accessible method for synthesizing **vinyl 2-chlorobenzoate**. This equilibrium-driven reaction involves the transfer of a vinyl group from a readily available vinyl ester, most commonly vinyl acetate, to 2-chlorobenzoic acid.[2] The reaction produces the desired **vinyl 2-chlorobenzoate** and acetic acid. The use of a large excess of vinyl acetate helps to drive the equilibrium toward the product side.

Two primary approaches are employed to facilitate this transformation: a catalyst-free method using a chemical activator and a transition metal-catalyzed approach.

Method A: Activated Ester Transvinylation (Catalyst-Free)

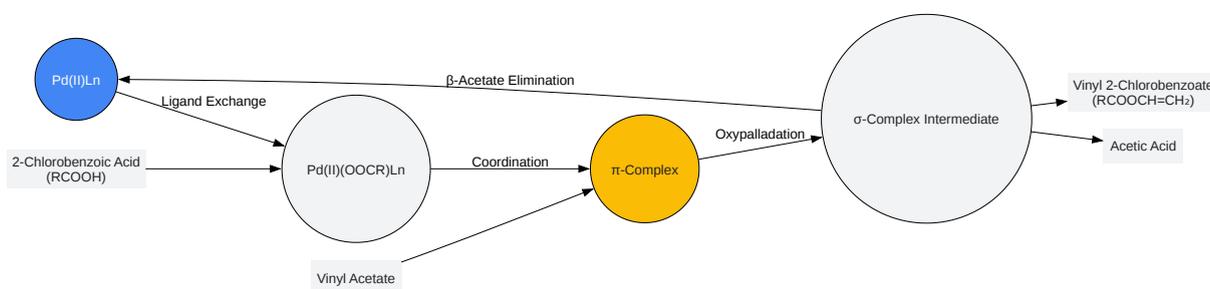
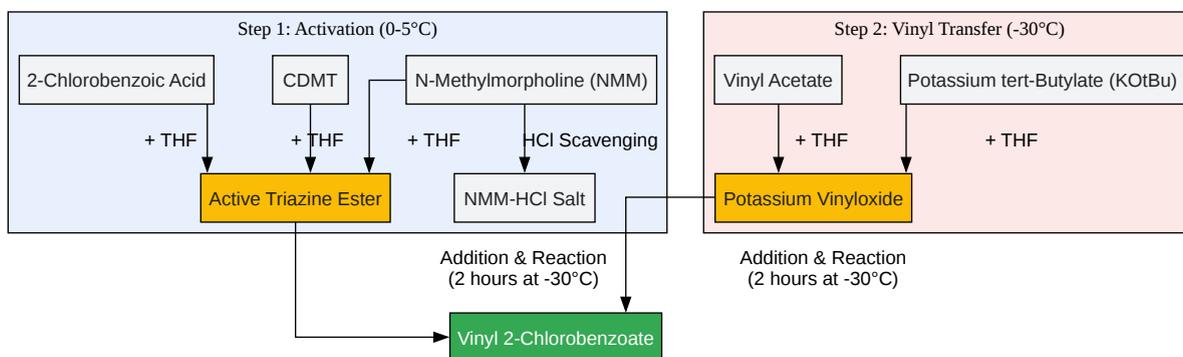
This modern, mild, and efficient method circumvents the need for heavy metal catalysts. The strategy relies on the activation of the carboxylic acid group of 2-chlorobenzoic acid with an activating agent, which renders it highly susceptible to nucleophilic attack by a vinyloxide anion.[3] 2-Chloro-4,6-dimethoxy-1,3,5-triazine (CDMT) has proven to be a highly effective activating agent for this purpose.[3]

Causality and Mechanism:

The reaction proceeds in two distinct stages within the same pot:

- **Activation:** 2-Chlorobenzoic acid reacts with CDMT in the presence of a tertiary amine base, such as N-methylmorpholine (NMM). The NMM acts as an acid scavenger, neutralizing the HCl byproduct and facilitating the formation of a highly reactive intermediate, 2-(2-chlorobenzoyloxy)-4,6-dimethoxy-1,3,5-triazine.[3]
- **Vinyl Transfer:** In a separate flask at very low temperatures, a strong, non-nucleophilic base like potassium tert-butyrate (KOtBu) deprotonates the enol form of vinyl acetate to generate potassium vinyloxide. The activated triazine ester of 2-chlorobenzoic acid is then added to this solution. The highly nucleophilic vinyloxide attacks the activated carbonyl carbon, displacing the triazine leaving group to form the final product, **vinyl 2-chlorobenzoate**.[3]

The low reaction temperature (-30°C to -40°C) is critical for controlling the highly exothermic vinyl transfer step and maximizing yield.[3]



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